

Characterization of (S)-tert-butyl 2-acetylpyrrolidine-1-carboxylate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tert-butyl 3-acetylpyrrolidine-1-carboxylate*

Cat. No.: B051284

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the characterization of (S)-tert-butyl 2-acetylpyrrolidine-1-carboxylate, a key chiral building block in organic synthesis. This document outlines its physicochemical properties, spectroscopic data, and a detailed experimental protocol for its synthesis and purification.

Core Data Summary

The following tables summarize the key quantitative data for (S)-tert-butyl 2-acetylpyrrolidine-1-carboxylate, facilitating its identification and use in research and development.

Table 1: Physicochemical Properties

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₁₁ H ₁₉ NO ₃ |
| Molecular Weight | 213.27 g/mol [1] |
| CAS Number | 91550-08-2 [1] |
| Appearance | White to off-white solid [1] |
| Melting Point | 46-49 °C [1] |

Table 2: Spectroscopic Data

| Technique | Data |
|---------------------|---------------------------------------|
| ¹ H NMR | Data not available in search results. |
| ¹³ C NMR | Data not available in search results. |
| IR Spectroscopy | Data not available in search results. |
| Mass Spectrometry | Data not available in search results. |

Note: While the existence of spectroscopic data is indicated in databases such as PubChem, specific peak data was not accessible in the conducted search.

Experimental Protocols

Synthesis of (S)-tert-butyl 2-acetylpyrrolidine-1-carboxylate

A common synthetic route to (S)-tert-butyl 2-acetylpyrrolidine-1-carboxylate involves the reaction of a Weinreb amide precursor with a Grignard reagent.

Materials:

- (S)-tert-butyl 2-(methoxy(methyl)carbamoyl)pyrrolidine-1-carboxylate
- Methylmagnesium bromide (Grignard reagent)

- Dry solvent (e.g., Tetrahydrofuran)
- Saturated aqueous ammonium chloride solution
- Ethyl acetate
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Ethyl acetate/hexane mixture (1:1)

Procedure:

- Dissolve (S)-tert-butyl 2-(methoxy(methyl)carbamoyl)pyrrolidine-1-carboxylate in a suitable dry solvent under a nitrogen atmosphere.
- Cool the reaction mixture to -78 °C.
- Slowly add methylmagnesium bromide Grignard reagent to the cooled solution, maintaining the temperature at -78 °C.
- After the addition is complete, allow the reaction mixture to gradually warm to room temperature and stir for 1 hour.
- Cool the mixture back to -78 °C and quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.
- Extract the product with ethyl acetate.
- Combine the organic phases and dry over anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel, eluting with a 1:1 mixture of ethyl acetate and hexane, to yield the pure (S)-tert-butyl 2-acetylpyrrolidine-1-carboxylate.
[1]

Characterization Methods

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Sample Preparation: Dissolve 5-25 mg of the compound in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3).
- Analysis: Transfer the solution to an NMR tube. Acquire ^1H and ^{13}C NMR spectra using a standard NMR spectrometer.

Infrared (IR) Spectroscopy:

- Sample Preparation: Prepare a thin film of the solid sample on a salt plate (e.g., NaCl or KBr) by dissolving a small amount of the compound in a volatile solvent, applying the solution to the plate, and allowing the solvent to evaporate.
- Analysis: Place the salt plate in the sample holder of an FT-IR spectrometer and acquire the spectrum.

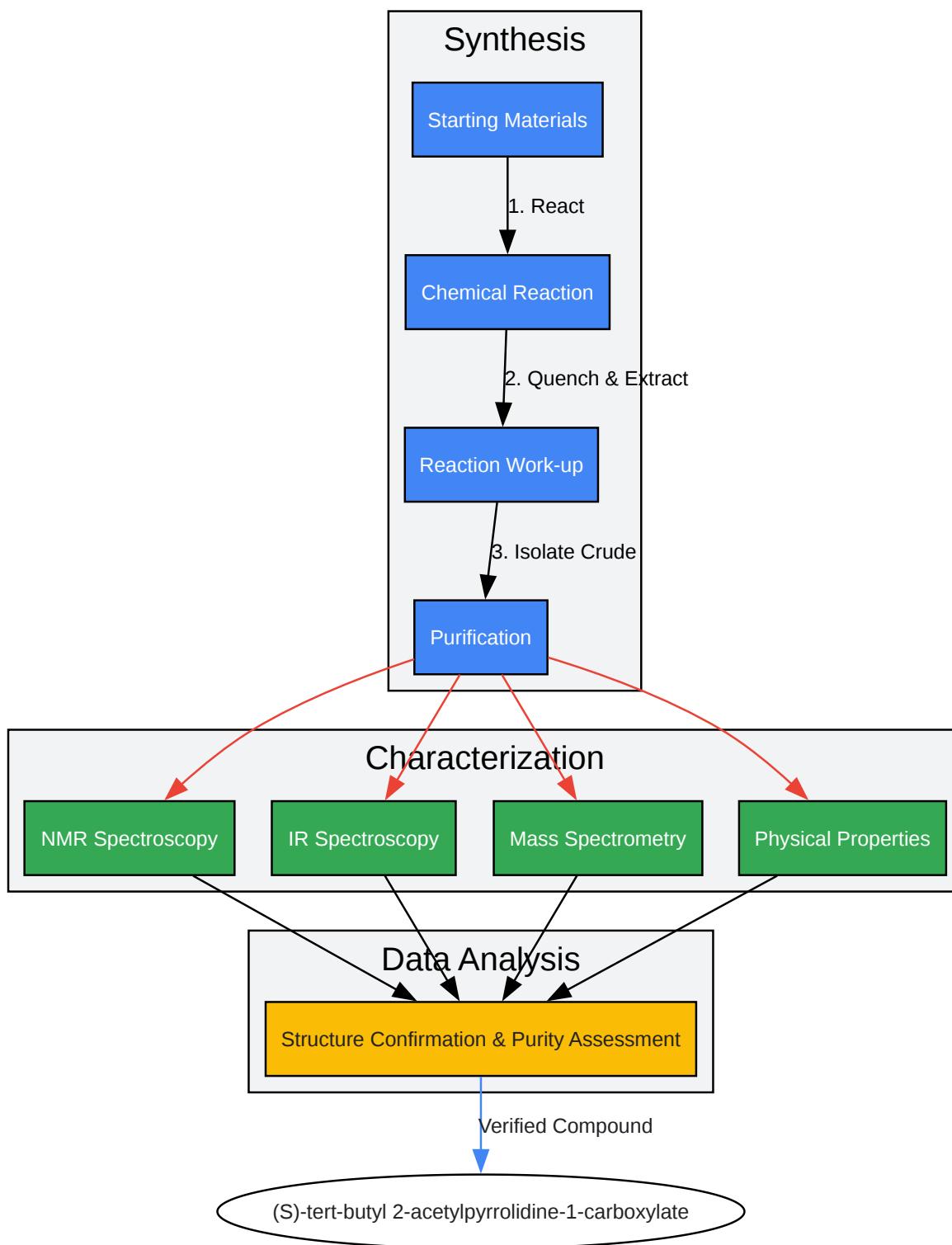
Mass Spectrometry (MS):

- Sample Preparation: Prepare a dilute solution of the compound in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Analysis: Introduce the sample into the mass spectrometer. The choice of ionization technique (e.g., Electrospray Ionization - ESI) will depend on the instrument and the nature of the analyte.

Visualizing the Workflow

The following diagram illustrates a general workflow for the synthesis and characterization of a chemical compound like (S)-tert-butyl 2-acetylpyrrolidine-1-carboxylate.

General Workflow for Synthesis and Characterization

[Click to download full resolution via product page](#)

Caption: Synthesis and Characterization Workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (S)-1-Boc-2-acetyl-pyrrolidine | 91550-08-2 [chemicalbook.com]
- To cite this document: BenchChem. [Characterization of (S)-tert-butyl 2-acetylpyrrolidine-1-carboxylate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b051284#s-tert-butyl-2-acetylpyrrolidine-1-carboxylate-characterization>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com